

An In-depth Technical Guide to the Safe Handling of Triethyl 2-Phosphonopropionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethyl 2-phosphonopropionate

Cat. No.: B032471

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling procedures for **triethyl 2-phosphonopropionate** (CAS No. 3699-66-9), a key reagent in various organic synthesis applications, including the Horner-Wadsworth-Emmons reaction. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential hazards.

Chemical Identification and Physical Properties

Triethyl 2-phosphonopropionate is a combustible liquid that requires careful handling to prevent ignition and exposure.^{[1][2]} Below is a summary of its key physical and chemical properties.


Property	Value
CAS Number	3699-66-9
Molecular Formula	C9H19O5P
Molecular Weight	238.22 g/mol [1][3]
Appearance	Colorless to pale yellow liquid[4]
Boiling Point	143-144 °C at 12 mmHg[5]
Density	1.111 g/mL at 25 °C[5]
Flash Point	89 °C (192.2 °F) - closed cup[6]
Solubility	Miscible with chloroform and methanol. Limited solubility in water.[4][5]
Refractive Index	n20/D 1.431[7]

Hazard Identification and Classification

Triethyl 2-phosphonopropionate is classified as a hazardous chemical. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid[1][2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][8][9]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[3][8][9]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation[3][8][9]

GHS Pictogram:

 alt text

Signal Word: Warning[5][9][10]

Safe Handling and Storage Protocols

Proper handling and storage are essential to minimize the risks associated with **triethyl 2-phosphonopropionate**.

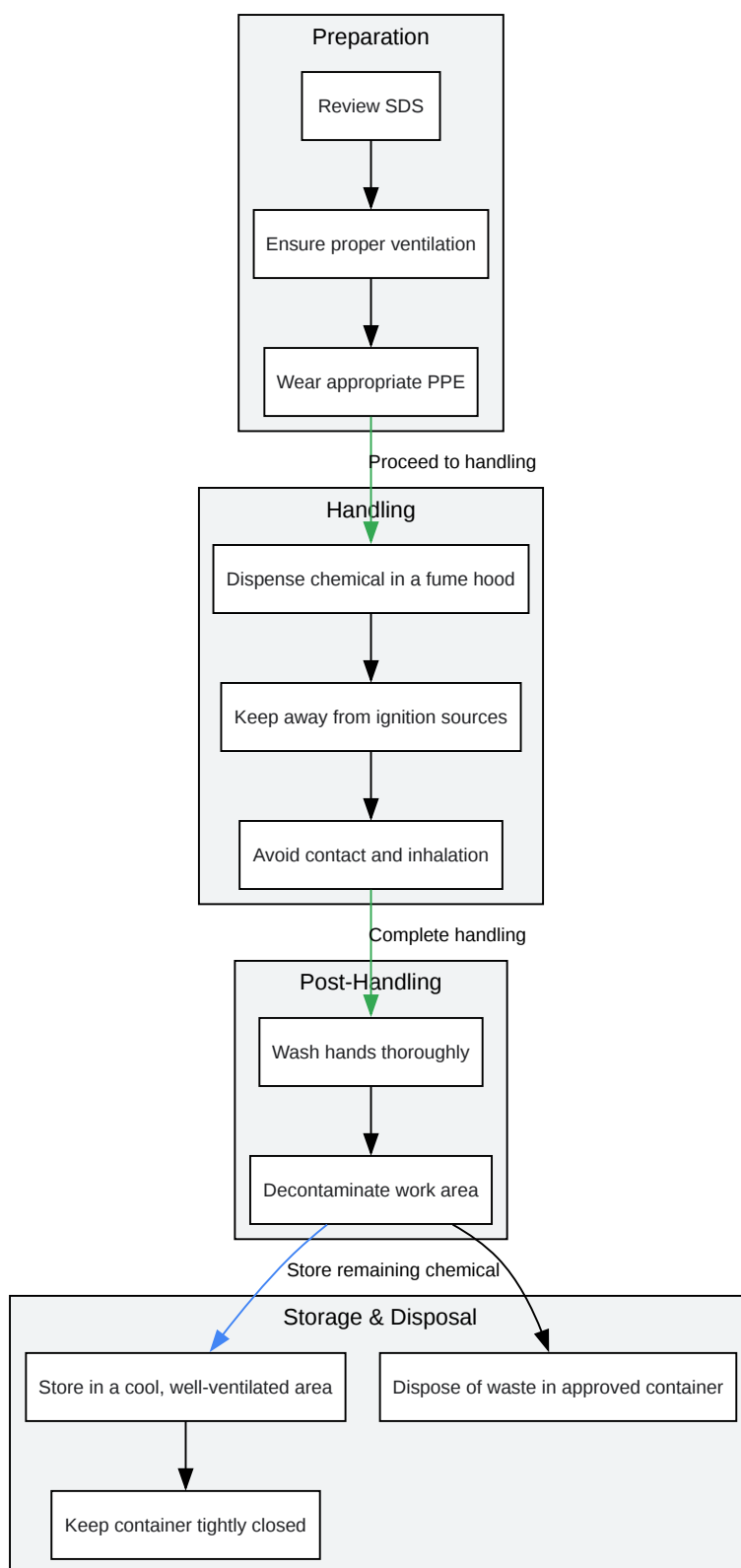
Handling:

- Ensure adequate ventilation and use only in a well-ventilated area or outdoors.[8]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[2][8]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8]
- Wash hands and any exposed skin thoroughly after handling.[8]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][8]
- Take precautionary measures against static discharge.[2]
- Do not get in eyes, on skin, or on clothing.[8]

Storage:

- Store in a well-ventilated place and keep the container tightly closed.[8]
- Keep cool.[1][2][8] For long-term quality, refrigeration is recommended.[8]
- Store locked up.[8]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[8][11]

The following workflow diagram illustrates the key steps for the safe handling of **triethyl 2-phosphonopropionate**.



[Click to download full resolution via product page](#)

Safe handling workflow for **triethyl 2-phosphonopropionate**.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **triethyl 2-phosphonopropionate**:

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles. ^[8] Conforms to OSHA's 29 CFR 1910.133 or European Standard EN166. ^[8] ^[10]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. ^[10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. ^[8]

First-Aid Measures

In case of exposure, follow these first-aid measures immediately.

Exposure Route	First-Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[8]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention.[1][10][11]

Accidental Release and Fire-Fighting Measures

Accidental Release:

- Ensure adequate ventilation.[8]
- Remove all sources of ignition.[8]
- Use personal protective equipment as required.[8]
- Contain spillage and soak up with inert absorbent material (e.g., sand, silica gel).[10]
- Collect for disposal in suitable, closed containers.[10]
- Prevent product from entering drains.[2]

Fire-Fighting:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2]
- Specific hazards: Combustible material. Containers may explode when heated.[8] Vapors may form explosive mixtures with air.[10]
- Hazardous combustion products: Carbon monoxide (CO), carbon dioxide (CO₂), and oxides of phosphorus.[8]
- Protective equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Toxicological Information

The toxicological properties of **triethyl 2-phosphonopropionate** have not been fully investigated.[8] However, it is known to cause skin and serious eye irritation, and may cause respiratory irritation.[3][8][9] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[8]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][8] Waste is classified as hazardous.[12] Do not allow the product to enter drains or waterways.[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TRIETHYL 2-PHOSPHONOPROPIONATE - Safety Data Sheet [chemicalbook.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. Triethyl 2-phosphonopropionate | C₉H₁₉O₅P | CID 107155 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. CAS 3699-66-9: Triethyl 2-phosphonopropionate | CymitQuimica [cymitquimica.com]
- 5. TRIETHYL 2-PHOSPHONOPROPIONATE | 3699-66-9 [chemicalbook.com]
- 6. Triethyl 2-phosphonopropionate 98 3699-66-9 [sigmaaldrich.com]
- 7. Triethyl 2-phosphonopropionate 98 3699-66-9 [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.at [fishersci.at]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Triethyl 2-Phosphonopropionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032471#triethyl-2-phosphonopropionate-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

